

Essential Safety and Operational Guidance for Handling (R)-JNJ-31020028

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Compound of Interest

Compound Name: (R)-JNJ-31020028

Cat. No.: B3081049

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(R)-JNJ-31020028**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Compound Overview

(R)-JNJ-31020028 is a high-affinity, selective, and brain-penetrant antagonist of the neuropeptide Y Y2 receptor.[1][2] It is intended for research use only and is not for human or veterinary use.[3]

Personal Protective Equipment (PPE)

Given the nature of this research compound, a comprehensive approach to personal protection is mandatory. The following table outlines the required PPE for handling **(R)-JNJ-31020028**.

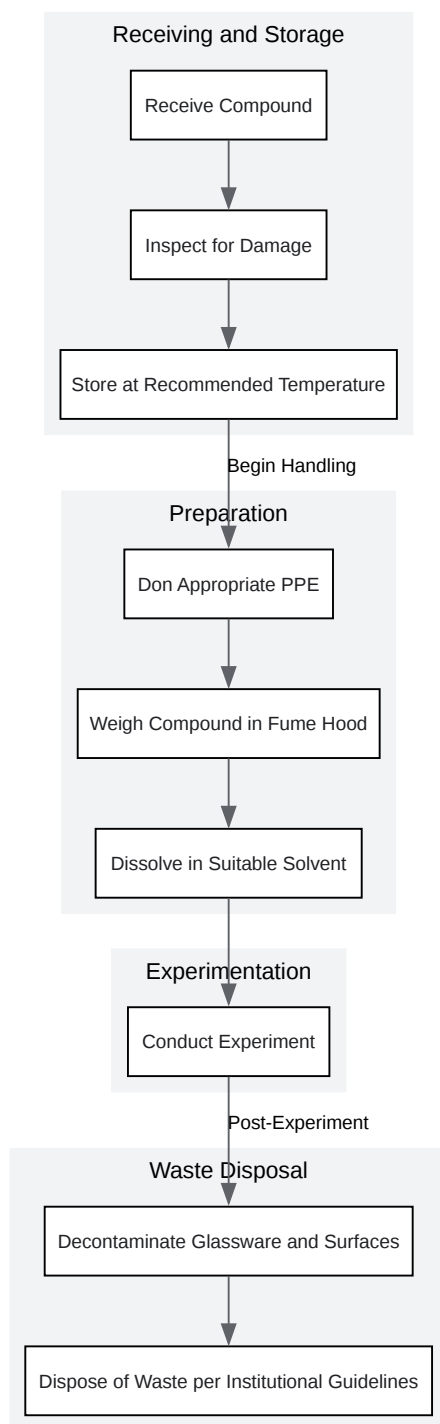
Protection Type	Required Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles; Face shield if there is a splash hazard.	Protects eyes and face from accidental splashes or aerosol inhalation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact with the compound.
Body Protection	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling the solid compound and preparing solutions.	Minimizes inhalation of dust or aerosols.

This tiered approach to PPE is based on standard laboratory safety protocols and can be categorized within the framework of EPA's personal protective equipment levels, most closely aligning with a modified Level D or Level C depending on the specific procedure and potential for aerosol generation.^[4]

Handling and Operational Workflow

Proper handling of **(R)-JNJ-31020028** is critical to ensure both the integrity of the compound and the safety of laboratory personnel. The following workflow diagram illustrates the key steps from receiving to disposal.

Operational Workflow for (R)-JNJ-31020028



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Caption: Procedural workflow for handling **(R)-JNJ-31020028**.

Storage and Stability

Proper storage is essential to maintain the viability of **(R)-JNJ-31020028**.

Storage Condition	Duration
Stock Solution at -80°C	2 years ^[5]
Stock Solution at -20°C	1 year
Solid Compound	Room temperature (in continental US; may vary elsewhere)

Solubility

The solubility of **(R)-JNJ-31020028** is a key factor in preparing solutions for experimental use.

Solvent	Solubility
DMSO	>10 mg/mL, 100 mg/mL (176.77 mM), 21.5 mg/mL (with ultrasonic warming)
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.42 mM)
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (4.42 mM)
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.42 mM)

If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.

Disposal Plan

All waste materials, including empty vials, contaminated PPE, and unused solutions, must be disposed of in accordance with local, state, and federal regulations for chemical waste. Consult your institution's environmental health and safety (EHS) department for specific guidelines.

Experimental Protocols

Detailed experimental protocols will vary based on the specific research application. The following provides a general methodology for preparing a stock solution, a common initial step.

Preparation of a 10 mM DMSO Stock Solution:

- Preparation: Ensure all work is conducted in a chemical fume hood while wearing the appropriate PPE.
- Weighing: Carefully weigh the desired amount of solid **(R)-JNJ-31020028**.
- Dissolution: Add the appropriate volume of fresh DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM solution, use the following calculation based on the molecular weight of 565.68 g/mol :
 - $565.68 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.0056568 \text{ g} = 5.66 \text{ mg}$
- Mixing: Vortex or sonicate the solution until the compound is fully dissolved. If necessary, gentle warming can be applied.
- Storage: Store the stock solution at -20°C for up to one year or at -80°C for up to two years.

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